

Standard Operating Procedure for the Dissolution of Ambutonium Bromide

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Compound of Interest		
Compound Name:	Ambutonium bromide	
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Application Notes

Ambutonium bromide is a synthetic anticholinergic agent that acts as a muscarinic antagonist.[1] It is utilized in research to investigate the role of muscarinic acetylcholine receptors in various physiological and pathological processes. Proper dissolution and handling are critical for obtaining accurate and reproducible experimental results. This document provides a standard operating procedure for the dissolution of **Ambutonium bromide**, summarizes its known solubility, and outlines its mechanism of action.

Physicochemical Properties

Property	- Value	Reference
Molecular Formula	C20H27BrN2O	[1]
Molecular Weight	391.35 g/mol	[1]
Appearance	White to Off-white Solid	
Melting Point	228-229 °C (decomposes)	

Solubility Data



Quantitative solubility data for **Ambutonium bromide** in a range of common laboratory solvents is not extensively available in the public domain. The following table summarizes the available qualitative solubility information. It is strongly recommended that researchers determine the precise solubility in their specific experimental buffer or solvent system.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Methanol	Slightly Soluble	
Water	Data not available	_
Ethanol	Data not available	_
Phosphate-Buffered Saline (PBS)	Data not available	

Experimental Protocols

Materials

- Ambutonium bromide powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparation of a 10 mM Stock Solution in DMSO



This protocol describes the preparation of a 10 mM stock solution of **Ambutonium bromide** in DMSO. This is a common starting concentration for subsequent dilutions into aqueous buffers for in vitro assays.

- Pre-weighing Preparation: Before handling **Ambutonium bromide**, ensure that all necessary PPE is worn. Work in a well-ventilated area or a chemical fume hood.
- Weighing of Ambutonium Bromide: Carefully weigh the desired amount of Ambutonium bromide powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.91 mg of Ambutonium bromide (Molecular Weight = 391.35 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the weighed **Ambutonium bromide**. For 3.91 mg, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube or vial and vortex the solution at room temperature until the
 Ambutonium bromide is completely dissolved. Visually inspect the solution to ensure there
 are no undissolved particles. Gentle warming in a water bath (not exceeding 40°C) may be
 used to aid dissolution if necessary, but the stability of the compound under these conditions
 should be considered.
- Storage: Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freezethaw cycles. When stored properly, the solution should be stable for several months. Before use, thaw the aliquot at room temperature and vortex briefly.

Protocol for Preparation of Working Solutions

For most cell-based assays, the final concentration of DMSO should be kept low (typically \leq 0.1%) to avoid solvent-induced cytotoxicity.

- Intermediate Dilution (Optional): Depending on the final desired concentration, an intermediate dilution in cell culture medium or an appropriate aqueous buffer (e.g., PBS) may be necessary.
- Final Dilution: Directly add the required volume of the 10 mM stock solution or the
 intermediate dilution to the final volume of cell culture medium or assay buffer to achieve the
 desired working concentration. For example, to prepare 1 mL of a 10 μM working solution
 from a 10 mM stock, add 1 μL of the stock solution to 999 μL of the medium/buffer.



- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion.
 Avoid vigorous vortexing that could damage cellular components in the medium.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.

Mechanism of Action: Muscarinic Antagonist

Ambutonium bromide functions as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs).[1] These receptors are G-protein coupled receptors (GPCRs) that are divided into five subtypes (M1-M5). The binding of acetylcholine (ACh) to these receptors initiates a variety of cellular responses. **Ambutonium bromide** blocks the binding of ACh, thereby inhibiting these downstream signaling pathways.

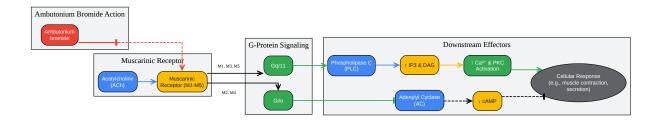
The signaling pathways of muscarinic receptors are primarily mediated through two families of G-proteins:

- M1, M3, and M5 receptors couple to Gq/11 proteins, which activate phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), and DAG activates protein kinase C (PKC).[2][3]
- M2 and M4 receptors couple to Gi/o proteins, which inhibit adenylyl cyclase, leading to a
 decrease in intracellular cyclic AMP (cAMP) levels.[2][3]

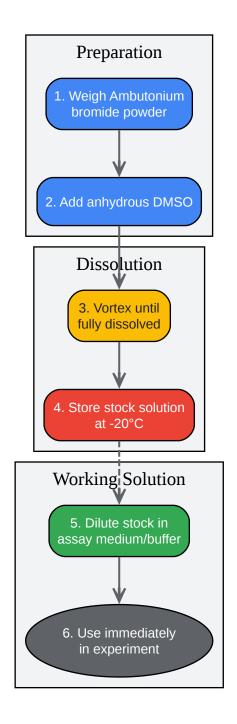
By blocking these pathways, **Ambutonium bromide** can inhibit physiological responses such as smooth muscle contraction, gland secretion, and neurotransmission.

Signaling Pathway Diagram









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